

An In-depth Technical Guide to N1-Methoxymethyl picrinine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N1-Methoxymethyl picrinine

Cat. No.: B12631715

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Abstract

N1-Methoxymethyl picrinine is a monoterpenoid indole alkaloid that has been isolated from the leaves of *Alstonia scholaris*, a plant with a rich history in traditional medicine. This technical guide provides a comprehensive review of the available scientific literature on **N1-Methoxymethyl picrinine**, with a focus on its isolation, structural elucidation, and what is known about its biological activity. Due to the limited specific research on this particular derivative, this paper also draws context from the broader family of picrinine-type alkaloids and other constituents of *Alstonia scholaris*. While quantitative biological data and detailed signaling pathways for **N1-Methoxymethyl picrinine** are not yet extensively documented in publicly accessible literature, this guide consolidates the foundational knowledge and points toward future research directions.

Introduction

Alstonia scholaris (L.) R. Br., commonly known as the devil's tree, is a rich source of bioactive monoterpenoid indole alkaloids.^[1] These compounds have garnered significant interest in the scientific community for their diverse pharmacological activities. Among the numerous alkaloids isolated from this plant, **N1-Methoxymethyl picrinine** represents a specific derivative within the picrinine class. Its initial isolation was reported from a hydro-alcoholic extract of the leaves of *Alstonia scholaris*.^[1] This guide aims to synthesize the current knowledge on **N1-**

Methoxymethyl picrinine, providing a technical resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Physicochemical Properties

Based on available data, the fundamental physicochemical properties of **N1-Methoxymethyl picrinine** are summarized below.

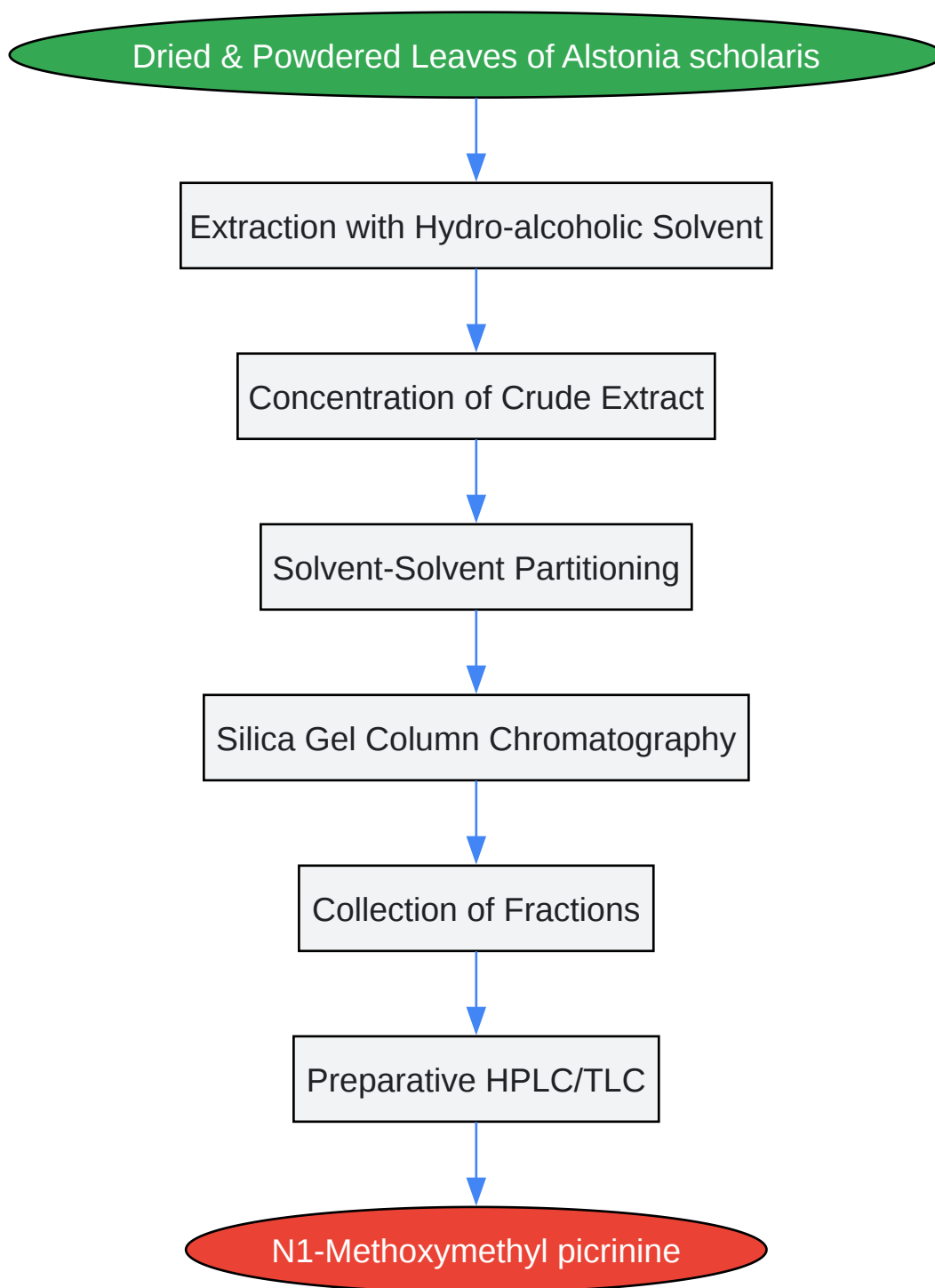
Property	Value	Source
Molecular Formula	C22H26N2O4	Real-Gene Labs
Molecular Weight	382.5 g/mol	Real-Gene Labs
CAS Number	1158845-78-3	MedChemExpress
Class	Indole Alkaloid	MedChemExpress

Isolation and Structural Elucidation

Isolation Protocol

The primary method for the isolation of **N1-Methoxymethyl picrinine**, as referenced in the literature, involves standard chromatographic techniques applied to the extract of *Alstonia scholaris* leaves. While the seminal paper by Wang et al. (2009) provides the foundational report of its isolation, the full detailed protocol is not widely available. However, a general workflow for the isolation of picrinine-type alkaloids from *Alstonia scholaris* can be inferred from related studies.

The logical workflow for such an isolation process is as follows:



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Caption: Generalized workflow for the isolation of **N1-Methoxymethyl picrinine**.

This process typically involves:

- **Extraction:** The dried and powdered leaves of *Alstonia scholaris* are extracted with a hydro-alcoholic solvent.
- **Concentration:** The solvent is removed under reduced pressure to yield a crude extract.
- **Partitioning:** The crude extract is subjected to solvent-solvent partitioning to separate compounds based on their polarity.
- **Chromatography:** The resulting fractions are then subjected to column chromatography, often using silica gel, to further separate the components.
- **Purification:** Final purification is typically achieved through techniques like preparative High-Performance Liquid Chromatography (HPLC) or Thin-Layer Chromatography (TLC) to yield the pure compound.

Structural Elucidation

The structure of **N1-Methoxymethyl picrinine** was likely determined using a combination of spectroscopic techniques, including:

- **Mass Spectrometry (MS):** To determine the molecular weight and formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy** (^1H NMR, ^{13}C NMR, COSY, HMQC, HMBC): To elucidate the carbon-hydrogen framework and the connectivity of the atoms.
- **Infrared (IR) Spectroscopy:** To identify functional groups.
- **Ultraviolet-Visible (UV-Vis) Spectroscopy:** To observe the electronic transitions within the molecule.

While specific spectral data for **N1-Methoxymethyl picrinine** is not readily available in the searched literature, the structural elucidation would follow standard methodologies for natural product characterization.

Biological Activity

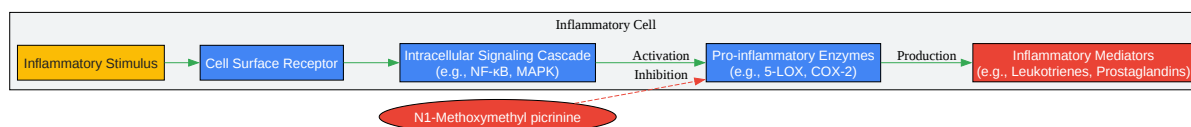
There is a significant lack of specific research on the biological activities of **N1-Methoxymethyl picrinine**. However, the broader class of indole alkaloids from *Alstonia scholaris* and the parent

compound, picrinine, have been reported to possess various pharmacological properties.

Picrinine has been noted for its anti-inflammatory activity through the inhibition of the 5-lipoxygenase enzyme. It is plausible that **N1-Methoxymethyl picrinine** may exhibit similar or modulated biological activities. The general therapeutic potential of alkaloids from *Alstonia scholaris* is vast, with reports of anticancer, antimalarial, and antimicrobial effects.

Given the traditional use of *Alstonia scholaris* in treating respiratory ailments, and the known anti-inflammatory properties of related compounds, a potential signaling pathway for investigation could involve the inhibition of pro-inflammatory mediators.

A hypothetical signaling pathway for the anti-inflammatory action of a picrinine-type alkaloid is depicted below:



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Caption: Hypothetical anti-inflammatory signaling pathway for **N1-Methoxymethyl picrinine**.

Synthesis

To date, there are no published reports on the total synthesis of **N1-Methoxymethyl picrinine**. However, the total synthesis of its parent compound, picrinine, has been achieved. This accomplishment provides a potential roadmap for the future synthesis of **N1-Methoxymethyl picrinine**, which would likely involve a similar synthetic strategy followed by the introduction of the N1-methoxymethyl group in a late-stage functionalization step.

Future Perspectives

The field of research on **N1-Methoxymethyl picrinine** is still in its infancy. The current body of literature highlights its existence and origin but lacks in-depth pharmacological studies. Future research should focus on:

- Re-isolation and Full Characterization: Obtaining a sufficient quantity of **N1-Methoxymethyl picrinine** for comprehensive biological screening.
- Quantitative Biological Assays: Determining key pharmacological parameters such as IC50 or EC50 values in various assays (e.g., anti-inflammatory, cytotoxic, antimicrobial).
- Mechanism of Action Studies: Investigating the specific signaling pathways through which **N1-Methoxymethyl picrinine** exerts its biological effects.
- Total Synthesis: Developing a synthetic route to enable the production of larger quantities for extensive preclinical and clinical studies and the synthesis of novel analogs.

Conclusion

N1-Methoxymethyl picrinine is a structurally interesting indole alkaloid from *Alstonia scholaris*. While its discovery has been reported, there is a clear need for further research to fully elucidate its pharmacological potential. This technical guide serves as a foundational document, summarizing the currently available information and outlining the necessary future work to unlock the therapeutic possibilities of this natural product. The rich ethnobotanical history of its source plant suggests that **N1-Methoxymethyl picrinine** and related alkaloids remain a promising area for drug discovery and development.

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References

- 1. researchgate.net [researchgate.net]
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